

Application Note: Use of **1,14-Tetradecanedioic-D24 Acid** in Drug Metabolism Studies

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Compound of Interest

Compound Name: *1,14-Tetradecanedioic-D24 acid*

Cat. No.: *B1436207*

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Introduction

Stable isotope-labeled compounds are invaluable tools in drug metabolism and pharmacokinetic (DMPK) research.[1][2] The substitution of hydrogen with deuterium, a stable isotope of hydrogen, can provide critical insights into the metabolic fate of drugs and endogenous molecules.[3][4][5] **1,14-Tetradecanedioic-D24 acid** is a deuterated analog of 1,14-tetradecanedioic acid, a long-chain dicarboxylic acid that is an endogenous metabolite.[6][7] This high level of deuteration makes it an excellent internal standard for mass spectrometry-based quantification and a tracer for metabolic studies. This application note details the use of **1,14-Tetradecanedioic-D24 acid** in drug metabolism studies, particularly for quantifying its endogenous counterpart and investigating the impact of xenobiotics on fatty acid metabolism.

Principle

The primary application of **1,14-Tetradecanedioic-D24 acid** in drug metabolism studies is as an internal standard for the accurate quantification of endogenous 1,14-tetradecanedioic acid in biological matrices such as plasma, urine, and tissue homogenates. Due to its identical chemical properties to the unlabeled analyte, the deuterated standard co-elutes during chromatographic separation and experiences similar ionization efficiency in the mass spectrometer. However, its significantly higher mass allows for clear differentiation by the mass spectrometer, enabling precise and accurate quantification of the endogenous analyte by correcting for matrix effects and variations in sample preparation and instrument response.[8]

Furthermore, **1,14-Tetradecanedioic-D24 acid** can be used as a metabolic tracer to investigate the pathways of fatty acid metabolism and how they are affected by drug candidates. By administering the deuterated compound, researchers can track its conversion to downstream metabolites, providing valuable information on enzyme kinetics and metabolic flux. [\[3\]\[9\]](#)

Key Applications:

- **Internal Standard for Bioanalysis:** Serves as an ideal internal standard for LC-MS/MS assays to quantify endogenous levels of 1,14-tetradecanedioic acid. This is crucial for understanding baseline levels and how they are modulated by disease or drug treatment.
- **Metabolic Pathway Elucidation:** Can be used to trace the metabolic fate of long-chain dicarboxylic acids in vivo and in vitro, helping to identify key enzymes and metabolic pathways involved. [\[10\]\[1\]](#)
- **Drug-Metabolism Interaction Studies:** Enables the investigation of how drug candidates may interfere with fatty acid metabolism by monitoring changes in the levels and turnover of endogenous 1,14-tetradecanedioic acid.

Protocol: Quantification of Endogenous 1,14-Tetradecanedioic Acid in Human Plasma using LC-MS/MS with 1,14-Tetradecanedioic-D24 Acid as an Internal Standard

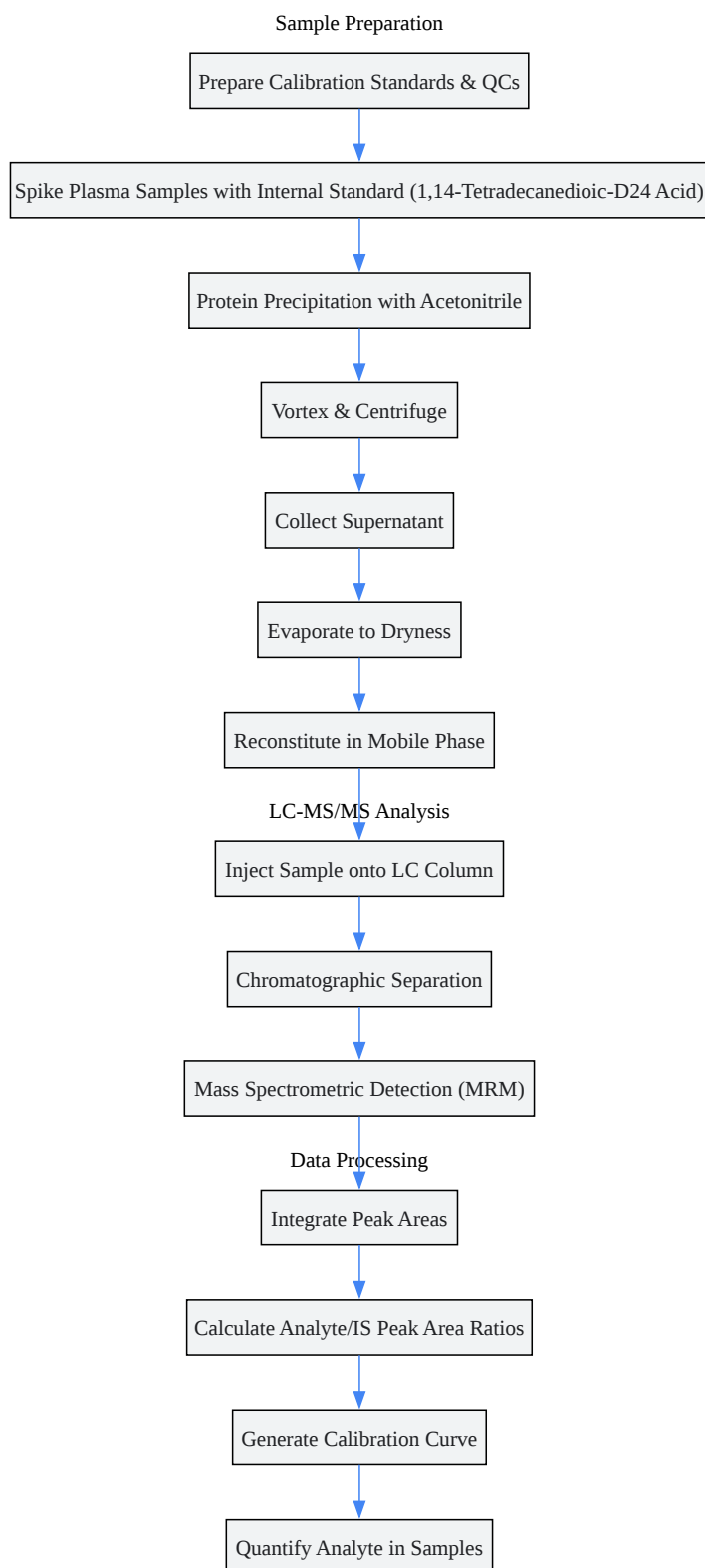
This protocol describes a method for the extraction and quantification of 1,14-tetradecanedioic acid in human plasma using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **1,14-Tetradecanedioic-D24 acid** as an internal standard.

Materials and Reagents

- 1,14-Tetradecanedioic acid (analytical standard)
- **1,14-Tetradecanedioic-D24 acid** (internal standard)
- Human plasma (K2EDTA)

- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Microcentrifuge tubes (1.5 mL)
- Analytical balance
- Vortex mixer
- Centrifuge
- LC-MS/MS system (e.g., Agilent 1290 Infinity II LC system coupled to a Sciex 6500+ QTRAP mass spectrometer)

Experimental Workflow



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Caption: Workflow for the quantification of 1,14-Tetradecanedioic Acid.

Preparation of Stock Solutions, Calibration Standards, and Quality Controls

- Stock Solutions (1 mg/mL):
 - Accurately weigh approximately 1 mg of 1,14-tetradecanedioic acid and **1,14-tetradecanedioic-D24 acid** and dissolve each in 1 mL of methanol to prepare individual stock solutions.
- Working Solutions:
 - Prepare serial dilutions of the 1,14-tetradecanedioic acid stock solution in methanol:water (50:50, v/v) to create working solutions for calibration standards.
 - Prepare a working solution of **1,14-tetradecanedioic-D24 acid** (e.g., 1 µg/mL) in methanol:water (50:50, v/v).
- Calibration Standards and Quality Controls (QCs):
 - Spike blank human plasma with the appropriate working solutions of 1,14-tetradecanedioic acid to prepare calibration standards at concentrations ranging from, for example, 1 to 1000 ng/mL.
 - Prepare QCs at low, medium, and high concentrations in a similar manner.

Sample Preparation

- To 100 µL of plasma sample, calibration standard, or QC in a microcentrifuge tube, add 10 µL of the internal standard working solution (**1,14-tetradecanedioic-D24 acid**).
- Add 400 µL of cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a new tube.

- Evaporate the supernatant to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase (e.g., 95% Water with 0.1% Formic Acid).

LC-MS/MS Conditions

Table 1: Liquid Chromatography Parameters

Parameter	Value
LC Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Gradient	Start with 5% B, ramp to 95% B over 5 min, hold for 2 min, return to 5% B and equilibrate for 3 min.

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative
Ion Source Gas 1	50 psi
Ion Source Gas 2	60 psi
Curtain Gas	35 psi
Temperature	550°C
IonSpray Voltage	-4500 V
MRM Transitions	See Table 3

Table 3: MRM Transitions for Analyte and Internal Standard

Compound	Q1 Mass (m/z)	Q3 Mass (m/z)	Declustering Potential (DP)	Collision Energy (CE)
1,14-Tetradecanedioic acid	257.2	239.2	-80 V	-25 eV
1,14-Tetradecanedioic -D24 acid	281.3	263.3	-80 V	-25 eV

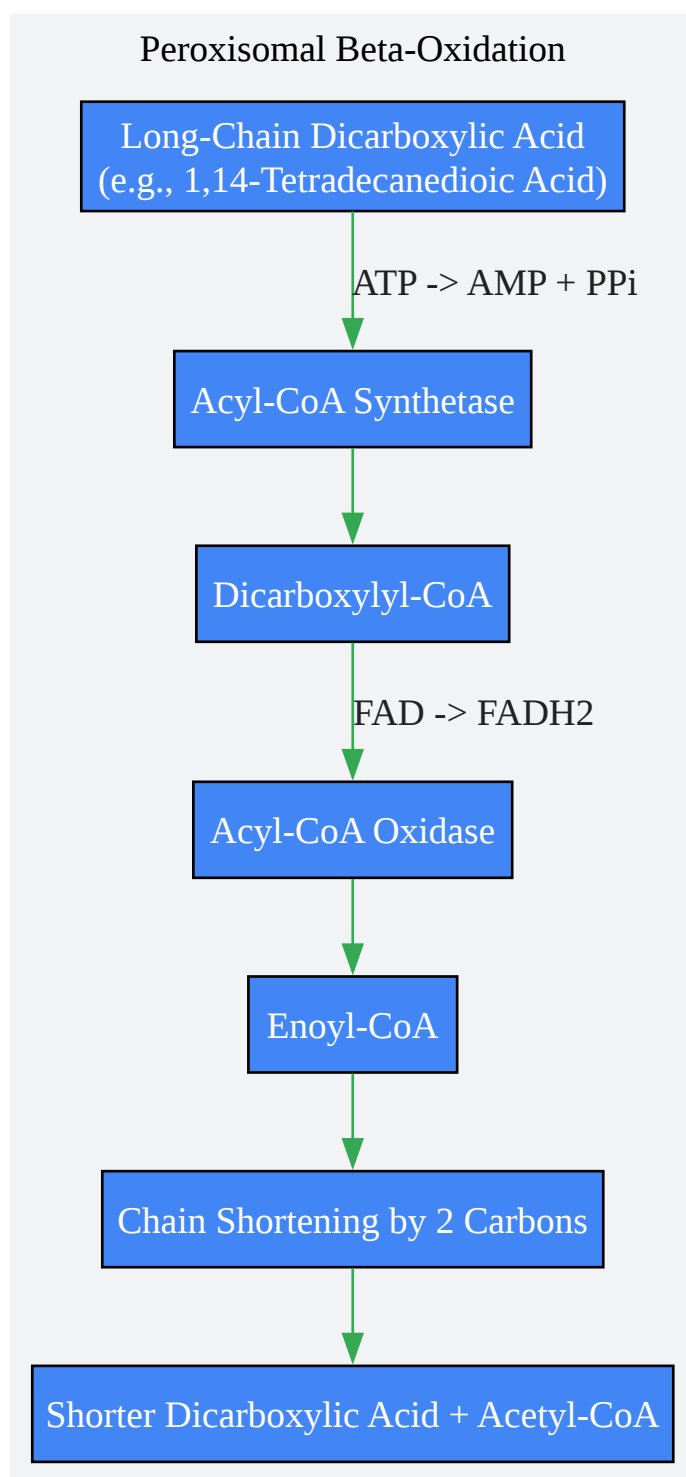
Data Analysis and Quantification

- Integrate the peak areas for both the analyte (1,14-tetradecanedioic acid) and the internal standard (**1,14-tetradecanedioic-D24 acid**) using the instrument's software.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the nominal concentration of the calibration standards. A linear regression with a weighting factor of $1/x^2$ is typically used.

- Determine the concentration of 1,14-tetradecanedioic acid in the plasma samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathway Visualization

The metabolism of long-chain fatty acids, including dicarboxylic acids, is linked to peroxisomal beta-oxidation. A simplified diagram illustrating this is provided below.



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Caption: Simplified pathway of peroxisomal beta-oxidation of dicarboxylic acids.

Conclusion

1,14-Tetradecanedioic-D24 acid is a crucial tool for researchers in drug metabolism and related fields. Its use as an internal standard ensures the reliability and accuracy of quantitative bioanalytical methods. Furthermore, its application as a metabolic tracer can provide deep insights into the effects of new chemical entities on lipid metabolism, contributing to a more comprehensive understanding of a drug's safety and efficacy profile. The protocols and data presented here serve as a guide for the implementation of this valuable reagent in drug development studies.

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